

Spectroscopic data for "Tri(methyl) Phosphite-d9"

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Compound of Interest

Compound Name: *Tri(methyl) Phosphite-d9*

CAS No.: 96201-07-9

Cat. No.: B029246

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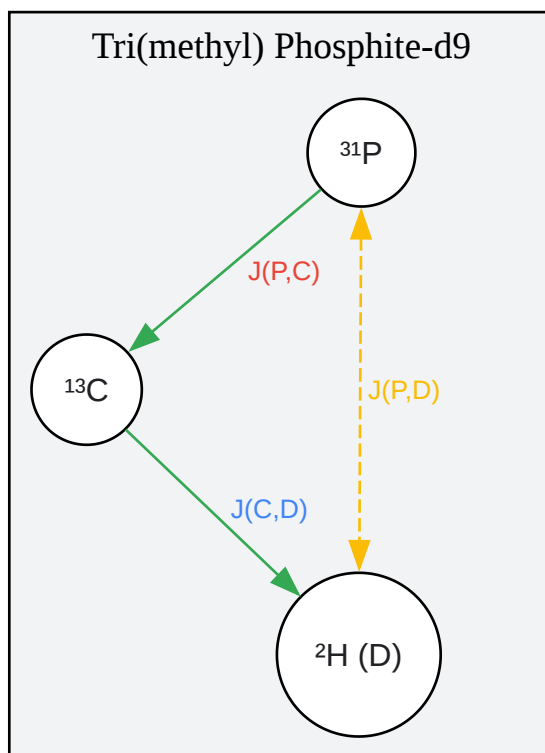
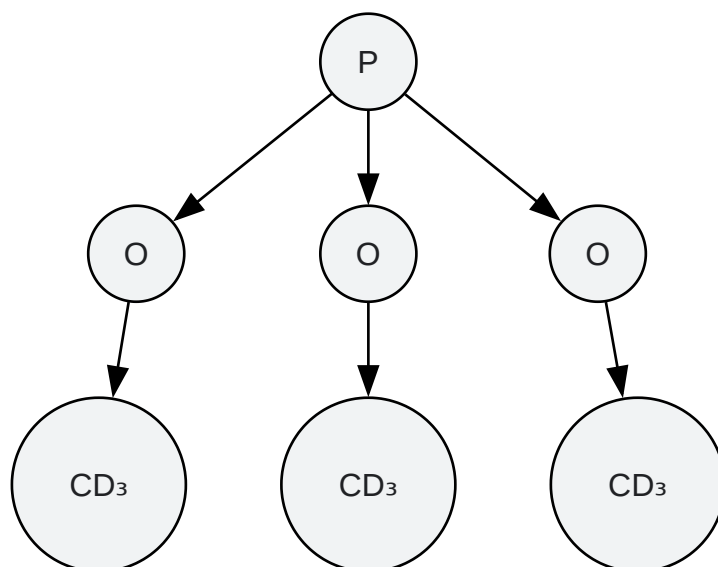
An In-depth Technical Guide to the Spectroscopic Characterization of **Tri(methyl) Phosphite-d9**

Introduction

Tri(methyl) phosphite-d9, with the chemical formula $C_3D_9O_3P$, is the deuterated isotopologue of trimethyl phosphite.[1] This colorless liquid is a valuable tool in various research fields, particularly in mechanistic studies and as an internal standard in analytical chemistry. Its utility stems from the replacement of hydrogen atoms with deuterium, which alters its spectroscopic properties in a predictable manner without significantly changing its chemical reactivity. This guide provides a comprehensive overview of the spectroscopic data for **Tri(methyl) phosphite-d9**, offering insights for researchers, scientists, and professionals in drug development.

Molecular Structure and Synthesis

Tri(methyl) phosphite-d9 possesses a pyramidal phosphorus(III) center bonded to three methoxy-d3 groups.



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Caption: Key NMR coupling interactions in **Tri(methyl) Phosphite-d₉**.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2200-2250	Strong	C-D stretch
~1000-1100	Strong	P-O-C stretch
~700-800	Medium	P-O stretch

- Experimental Protocol: IR Spectroscopy
 - Acquire the IR spectrum of a neat liquid sample between two salt plates (e.g., NaCl or KBr).
 - Alternatively, a solution in a suitable solvent (e.g., CCl₄) can be used in an appropriate cell.
 - Record the spectrum over the range of 4000-400 cm⁻¹.

The most significant feature in the IR spectrum of **Tri(methyl) phosphite-d₉**, when compared to its non-deuterated analog, is the appearance of strong C-D stretching vibrations in the 2200-2250 cm⁻¹ region, and the absence of C-H stretches around 2800-3000 cm⁻¹. The P-O-C and P-O stretching frequencies are also characteristic. [2][3]

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of the molecule and its fragments, confirming the molecular weight and offering structural clues.

m/z	Relative Intensity (%)	Assignment
133	High	[M] ⁺ (Molecular Ion)
100	Medium	[M - OCD ₃] ⁺
67	Medium	[P(O)CD ₃] ⁺

- Experimental Protocol: Mass Spectrometry
 - Introduce a dilute solution of the sample into the mass spectrometer, often via a gas chromatograph (GC-MS) for separation and purification. [4] 2. Ionize the sample using a suitable technique, such as electron ionization (EI).
 - Detect the ions and generate a mass spectrum.

The molecular ion peak for **Tri(methyl) phosphite-d9** is expected at m/z 133, corresponding to the molecular weight of $C_3D_9O_3P$. [1] Common fragmentation pathways may include the loss of a methoxy-d3 radical ($-OCD_3$) or other rearrangements.

Conclusion

The spectroscopic characterization of **Tri(methyl) phosphite-d9** is a multifaceted process that relies on the combined application of NMR, IR, and mass spectrometry. Each technique provides unique and complementary information that, when taken together, allows for the unambiguous identification and structural confirmation of this important deuterated compound. The data presented in this guide serve as a valuable reference for researchers utilizing **Tri(methyl) phosphite-d9** in their scientific endeavors.

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